

# Personal protective equipment for handling 2,4-Dibromoaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dibromoaniline

Cat. No.: B7723984

[Get Quote](#)

## Essential Safety and Handling Guide for 2,4-Dibromoaniline

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for handling **2,4-Dibromoaniline** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

## Hazard Identification and Classification

**2,4-Dibromoaniline** is a hazardous substance that requires careful handling. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#) It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Prolonged or repeated exposure may cause damage to organs, particularly the blood and hematopoietic system.[\[1\]](#)

Summary of Hazards:

Hazard Classification	Category
Acute Oral Toxicity	Category 3 or 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Blood, Hematopoietic System)

## Physical and Chemical Properties

Property	Value
CAS Number	615-57-6 <a href="#">[2]</a>
Molecular Formula	C6H5Br2N <a href="#">[2]</a>
Molecular Weight	250.92 g/mol <a href="#">[3]</a>
Appearance	White to light yellow powder or crystals
Melting Point	78-82 °C <a href="#">[3]</a>
Boiling Point	156 °C at 21 mmHg
Solubility	Insoluble in water. Soluble in methanol and toluene.
Odor	Rotten-egg like <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **2,4-Dibromoaniline**.

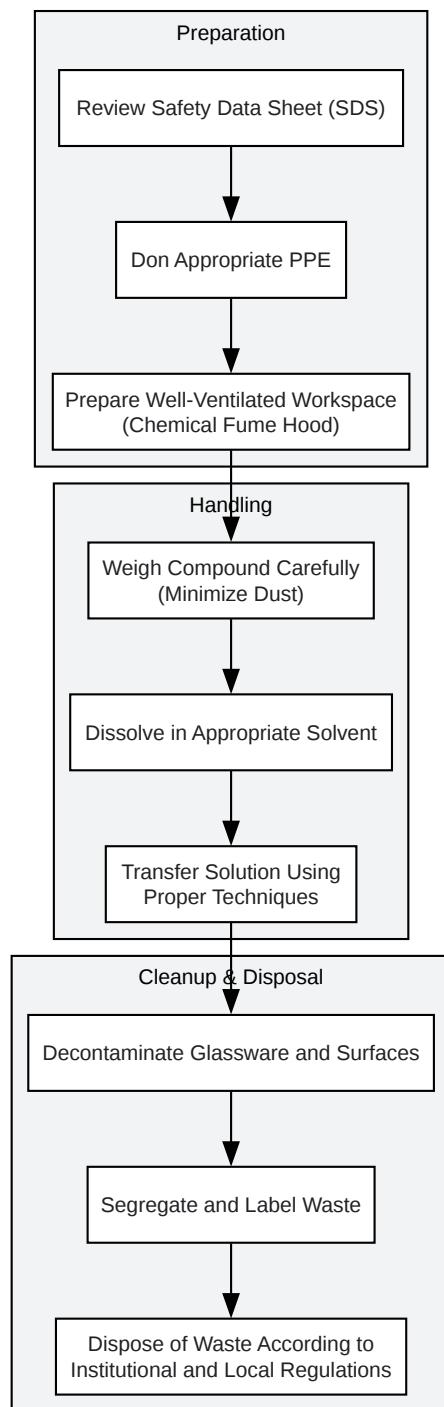
PPE Category	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or a face shield. <a href="#">[1]</a> <a href="#">[4]</a>	Protects against dust particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a long-sleeved laboratory coat. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH/MSHA approved respirator with a P2 (EN 143) particulate filter is necessary. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>	Prevents inhalation of harmful dust.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safety and experimental integrity.

### Workflow for Handling 2,4-Dibromoaniline

## Safe Handling Workflow for 2,4-Dibromoaniline

[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for the safe handling of **2,4-Dibromoaniline**.

Detailed Steps:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[\[1\]](#)
  - Ensure all necessary PPE is available and in good condition.
  - Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Handling:
  - When weighing the solid material, do so carefully to minimize dust generation.[\[4\]](#)[\[7\]](#)
  - If creating a solution, add the solid to the solvent slowly.
  - Avoid all contact with skin and eyes.[\[1\]](#) Do not breathe in the dust.[\[1\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- In Case of Exposure:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation occurs.[\[1\]](#)
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists.[\[1\]](#)[\[8\]](#)
  - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
  - Ingestion: Rinse mouth and immediately call a poison center or doctor. Do NOT induce vomiting.[\[1\]](#)[\[4\]](#)

# Storage and Disposal Plan

## Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep away from incompatible materials such as acids, acid anhydrides, and acid chlorides.  
[\[1\]](#)
- The storage area should be locked up or accessible only to authorized personnel.[\[1\]](#)

## Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- All waste materials should be considered hazardous.
- Contaminated materials, including empty containers, should be disposed of in the same manner as the chemical itself.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Disposal Plan Summary:

Waste Type	Container	Disposal Route
Solid 2,4-Dibromoaniline	Labeled, sealed container for halogenated solid waste.	Approved hazardous waste disposal facility.
Solutions of 2,4-Dibromoaniline	Labeled, sealed container for halogenated liquid waste.	Approved hazardous waste disposal facility.
Contaminated PPE (gloves, etc.)	Labeled, sealed bag or container for solid hazardous waste.	Approved hazardous waste disposal facility.

Disclaimer: This information is intended for guidance and is not a substitute for a thorough review of the manufacturer's Safety Data Sheet (SDS) and your institution's safety protocols. Always consult the most current SDS for **2,4-Dibromoaniline** before use.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 2,4-二溴苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2,4-Dibromoaniline(615-57-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fishersci.com [fishersci.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. 2,4-Dibromoaniline, 25G | Labscoop [labscoop.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,4-Dibromoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7723984#personal-protective-equipment-for-handling-2-4-dibromoaniline\]](https://www.benchchem.com/product/b7723984#personal-protective-equipment-for-handling-2-4-dibromoaniline)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)